

# Application Notes and Protocols: Diisodecyl Adipate (DIDA) as a Lubricant Base Oil

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## Compound of Interest

Compound Name: Diisodecyl adipate

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## Introduction

**Diisodecyl adipate** (DIDA) is a synthetic ester classified as a Group V base oil, offering a unique combination of properties that make it a versatile component in modern lubricant formulations.[1] This document provides detailed application notes and experimental protocols for the evaluation of DIDA as a lubricant base oil. Its primary advantages include excellent low-temperature fluidity, high thermal and oxidative stability, and inherent biodegradability.[1][2] DIDA can be utilized as the sole basestock or in combination with other synthetic base oils, such as polyalphaolefins (PAOs), to enhance performance characteristics like additive solubility and deposit control.[3][4]

## Key Applications

Due to its favorable characteristics, DIDA is a suitable base oil for a variety of demanding lubricant applications:

- **Hydraulic Oils:** Its excellent low-temperature properties ensure efficient operation in hydraulic systems exposed to a wide range of temperatures.[3]
- **Compressor Oils:** High thermal and oxidative stability makes it ideal for use in compressors where it can resist breakdown at elevated temperatures.[3]

- Gear Oils: DIDA's lubricity and ability to be formulated with extreme pressure (EP) additives make it a candidate for gear oil formulations.[\[5\]](#)[\[6\]](#)
- Greases: It can serve as a base oil in grease formulations, particularly for low-temperature applications.[\[5\]](#)
- Environmentally Sensitive Applications: Its biodegradability makes it a preferred choice for lubricants used in applications where environmental contamination is a concern.[\[1\]](#)

## Physicochemical and Performance Data

The following tables summarize the typical physical and chemical properties of **diisodecyl adipate**.

Property	Typical Value	Test Method
Physical Properties		
Appearance	Clear, colorless to pale yellow liquid	Visual
Molecular Formula	C <sub>26</sub> H <sub>50</sub> O <sub>4</sub>	-
Molecular Weight	426.7 g/mol	-
Density @ 20°C	0.919 – 0.924 g/cm <sup>3</sup>	ASTM D1298
Thermal Properties		
Boiling Point	~385 °C	ASTM D1120
Flash Point (COC)	221 - 226 °C	ASTM D92
Pour Point	< -54 °C	ASTM D97
Lubricant Performance		
Kinematic Viscosity @ 40°C	15 cSt	ASTM D445
Kinematic Viscosity @ 100°C	4 cSt	ASTM D445
Viscosity Index	120 - 148	ASTM D2270
Acid Value	≤ 0.2 mg KOH/g	ASTM D664
Saponification Index	250 - 270 mg KOH/g	ASTM D94
Biodegradability (OECD 301B)	>75%	OECD 301B

Table 1: Typical Physicochemical and Performance Properties of **Diisodecyl Adipate**.[\[1\]](#)[\[7\]](#)

## Experimental Protocols

Detailed methodologies for the evaluation of key lubricant properties of **diisodecyl adipate** are provided below.

### Kinematic Viscosity (ASTM D445)

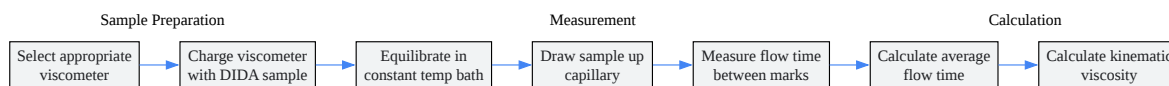
Objective: To determine the kinematic viscosity of DIDA at 40°C and 100°C, which is crucial for assessing the lubricant's flow characteristics and suitability for specific applications.[8][9]

Apparatus:

- Calibrated glass capillary viscometer
- Constant temperature bath
- Thermometer
- Timer

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of DIDA.
- Charge the viscometer with the DIDA sample, ensuring it is free of air bubbles and particulates.
- Place the viscometer in the constant temperature bath set to the desired temperature (40°C or 100°C) and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the sample up through the capillary to a point above the upper timing mark.
- Release the suction and allow the sample to flow freely down the capillary.
- Start the timer when the leading edge of the sample meniscus passes the upper timing mark.
- Stop the timer when the leading edge of the meniscus passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least twice and calculate the average flow time.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.



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### Kinematic Viscosity (ASTM D445) Workflow

## Pour Point (ASTM D97)

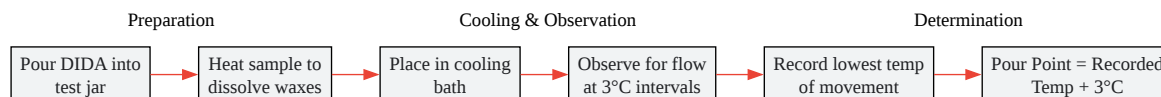
Objective: To determine the lowest temperature at which DIDA will flow, indicating its suitability for low-temperature applications.[3][7]

Apparatus:

- Test jar
- Thermometer
- Cooling bath

Procedure:

- Pour the DIDA sample into the test jar to the marked level.
- Heat the sample to at least 45°C to dissolve any wax crystals.
- Insert the thermometer into the sample.
- Place the test jar in the cooling bath.
- At each temperature that is a multiple of 3°C, remove the test jar and tilt it to ascertain whether there is a movement of the sample.
- The pour point is the lowest temperature at which movement of the sample is observed, plus 3°C.[3]



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### Pour Point (ASTM D97) Workflow

## Flash Point by Cleveland Open Cup (ASTM D92)

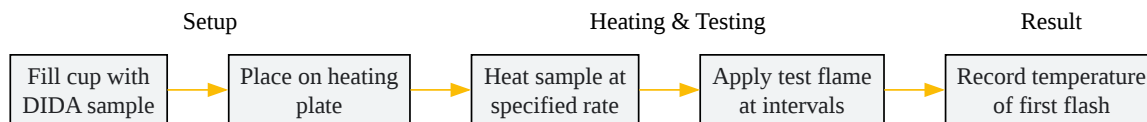
Objective: To determine the temperature at which DIDA gives off sufficient vapor to ignite momentarily upon the application of a test flame. This is a critical safety parameter.[10][11]

Apparatus:

- Cleveland open cup apparatus
- Thermometer
- Test flame applicator
- Heating plate

Procedure:

- Fill the test cup with the DIDA sample to the filling mark.
- Heat the sample at a specified rate.
- Apply the test flame across the center of the cup at specified temperature intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors of the sample to ignite.[10]



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#### Flash Point (ASTM D92) Workflow

## Oxidation Stability by Pressure Differential Scanning Calorimetry (PDSC) (ASTM D6186)

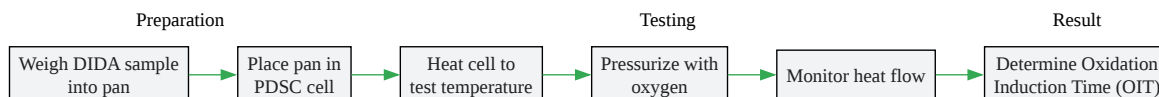
Objective: To evaluate the oxidation stability of DIDA under accelerated conditions of high temperature and oxygen pressure.<sup>[1][12]</sup>

#### Apparatus:

- Pressure Differential Scanning Calorimeter (PDSC)
- Sample pans
- Oxygen supply

#### Procedure:

- Weigh a small amount of the DIDA sample into a sample pan.
- Place the pan in the PDSC test cell.
- Heat the cell to the specified test temperature (e.g., 180°C).
- Pressurize the cell with oxygen to 3.5 MPa (500 psig).
- Monitor the heat flow from the sample over time.
- The oxidation induction time (OIT) is the time from the introduction of oxygen until the onset of the exothermic oxidation reaction.<sup>[1]</sup>



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### Oxidation Stability (ASTM D6186) Workflow

## Wear Preventive Characteristics (Four-Ball Method) (ASTM D4172)

Objective: To assess the anti-wear properties of DIDA under sliding contact conditions.[2][13]

Apparatus:

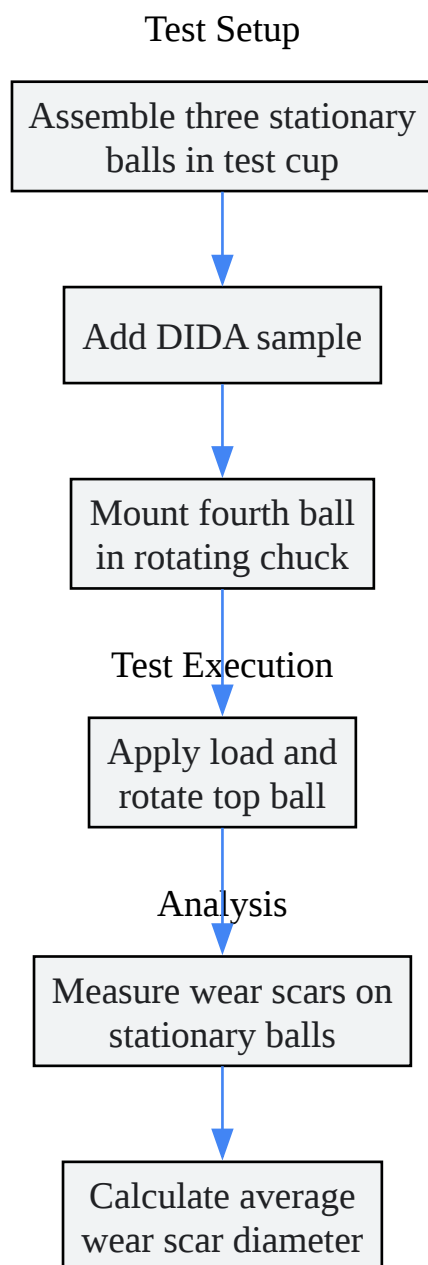
- Four-Ball Wear Test Machine
- Steel balls
- Microscope for wear scar measurement

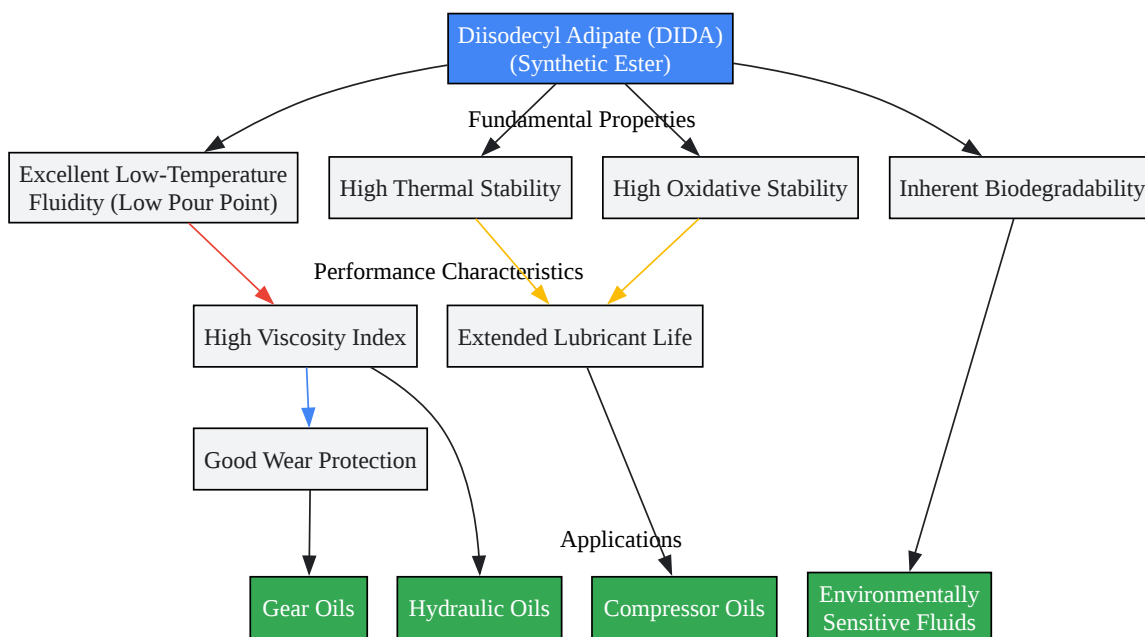
Procedure:

- Clean the test balls and the test cup.
- Place three steel balls in the test cup and lock them in place.
- Pour the DIDA sample over the balls.
- Place a fourth ball in the chuck of the test machine.
- Assemble the test cup onto the machine.
- Apply a specified load and rotate the top ball at a constant speed for a set duration and temperature.



- After the test, disassemble the apparatus and clean the three stationary balls.
- Measure the diameter of the wear scars on the three stationary balls using a microscope.
- Calculate the average wear scar diameter. A smaller wear scar indicates better anti-wear properties.[14]





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- To cite this document: BenchChem. [Application Notes and Protocols: Diisodecyl Adipate (DIDA) as a Lubricant Base Oil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167166#diisodecyl-adipate-as-a-lubricant-base-oil]

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